

Physical properties of (1,1-Difluoroethyl)benzene

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Compound of Interest

Compound Name: (1,1-Difluoroethyl)benzene

Cat. No.: B1337320

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An In-depth Technical Guide on the Physical Properties of **(1,1-Difluoroethyl)benzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **(1,1-Difluoroethyl)benzene** (CAS No: 657-35-2). The information is compiled from various chemical databases and scientific literature to aid in research, development, and quality control processes. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a workflow diagram illustrating the characterization process.

Core Physical Properties

(1,1-Difluoroethyl)benzene is a colorless liquid at room temperature.^[1] It is characterized by the presence of a benzene ring substituted with a 1,1-difluoroethyl group.^[1] This structural feature significantly influences its physical and chemical properties, such as its volatility.^[1] It is generally insoluble in water but soluble in common organic solvents.^[1]

Quantitative Data Summary

The following table summarizes the available quantitative physical property data for **(1,1-Difluoroethyl)benzene**.

Physical Property	Value	Source
Molecular Formula	C ₈ H ₈ F ₂	[2]
Molecular Weight	142.15 g/mol	[2]
Boiling Point	146.978 °C at 760 mmHg	[3]
Melting Point	Not available	[4]
Density	Not available	[4]
Refractive Index	1.446 (Calculated)	[5]
Vapor Pressure	5.72 mmHg at 25°C (Calculated)	[5]
Enthalpy of Vaporization	36.814 kJ/mol (Calculated)	[5]

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of liquid compounds like **(1,1-Difluoroethyl)benzene**.

Determination of Boiling Point

The boiling point is a fundamental physical property that can be determined with high accuracy using the capillary method in a Thiele tube.[6]

Apparatus and Chemicals:

- Thiele tube
- Thermometer (-10 to 200 °C)
- Capillary tubes (sealed at one end)
- Small test tube (e.g., sodium fusion tube)
- Heating mantle or Bunsen burner

- Liquid paraffin or silicone oil
- **(1,1-Difluoroethyl)benzene** sample
- Stand and clamps

Procedure:

- Fill the Thiele tube with liquid paraffin to a level just above the side arm.
- Fill the small test tube with approximately 2-3 mL of **(1,1-Difluoroethyl)benzene**.
- Place a capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Immerse the thermometer and the attached test tube in the Thiele tube, making sure the heating oil is not in direct contact with the sample.^[6]
- Gently heat the side arm of the Thiele tube.^[6] Convection currents will ensure uniform temperature distribution.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample.^[6]

Determination of Density

The density of a liquid can be accurately measured using a pycnometer or a specific gravity bottle.^[7]

Apparatus and Chemicals:

- Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL)
- Analytical balance (readable to ± 0.0001 g)
- Constant temperature water bath
- **(1,1-Difluoroethyl)benzene** sample
- Acetone (for cleaning)
- Deionized water

Procedure:

- Clean the pycnometer thoroughly with deionized water and then with acetone, and dry it completely.
- Determine and record the mass of the empty, dry pycnometer.
- Fill the pycnometer with deionized water and place it in a constant temperature water bath set at a specific temperature (e.g., 20 °C or 25 °C) until it reaches thermal equilibrium.
- Adjust the water level to the calibration mark, ensuring no air bubbles are trapped.
- Dry the outside of the pycnometer and weigh it to determine the mass of the water.
- Empty and dry the pycnometer again.
- Fill the pycnometer with the **(1,1-Difluoroethyl)benzene** sample and repeat steps 3-5 to determine the mass of the sample at the same temperature.
- The density of the sample is calculated using the following formula: Density of sample = (Mass of sample / Mass of water) * Density of water at the measurement temperature

Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and can be determined using an Abbe refractometer.[8]

Apparatus and Chemicals:

- Abbe refractometer
- Constant temperature water bath
- **(1,1-Difluoroethyl)benzene** sample
- Dropper or pipette
- Lens cleaning paper
- Acetone or ethanol (for cleaning)

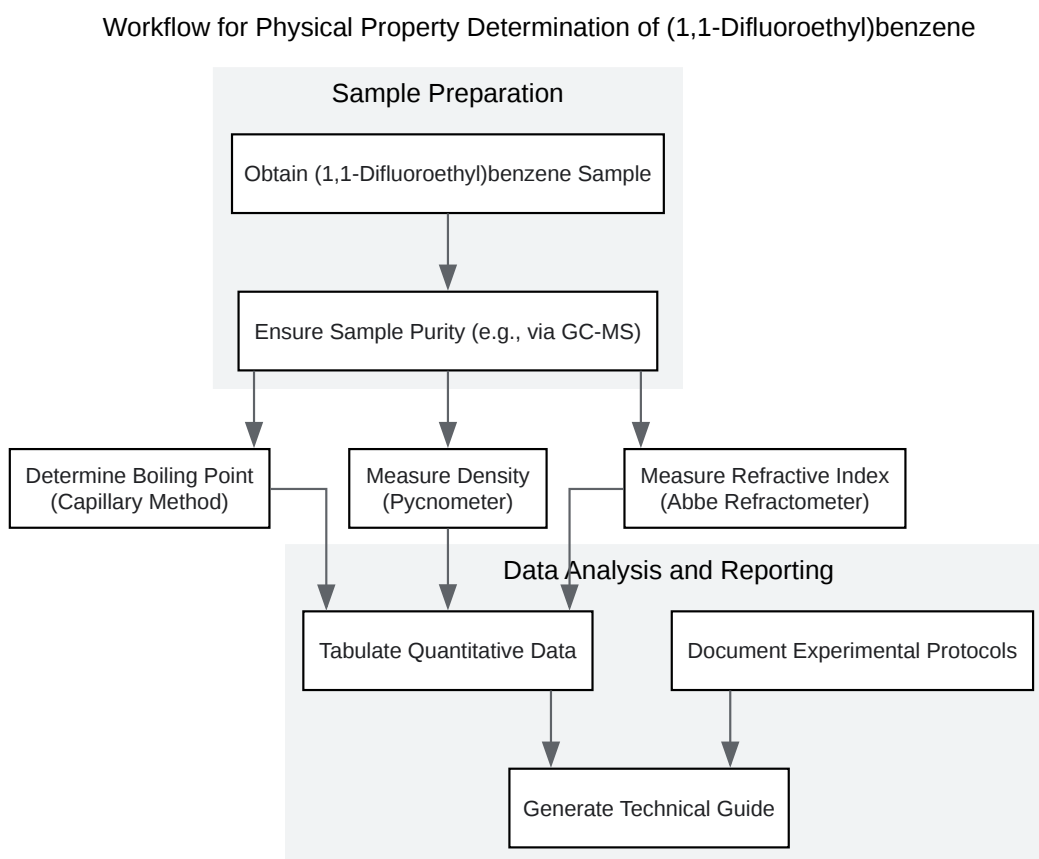
Procedure:

- Turn on the Abbe refractometer and the attached constant temperature water bath, setting it to a standard temperature (e.g., 20 °C). Allow the instrument to equilibrate.
- Open the prism of the refractometer and clean the surfaces of both the illuminating and refracting prisms with a soft lens paper moistened with acetone or ethanol. Allow the prisms to dry completely.
- Using a clean dropper, place a few drops of the **(1,1-Difluoroethyl)benzene** sample onto the surface of the refracting prism.^[8]
- Close the prisms firmly.
- Adjust the light source and the mirror to obtain the best illumination of the field of view.
- Look through the eyepiece and turn the coarse adjustment knob until the light and dark fields appear.
- Turn the fine adjustment knob to bring the dividing line between the light and dark fields into sharp focus.
- If a colored band is visible at the dividing line, turn the chromaticity adjustment knob until the line is sharp and achromatic.

- Adjust the fine adjustment knob again to center the sharp dividing line exactly on the crosshairs in the eyepiece.
- Read the refractive index value from the scale.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the physical properties of **(1,1-Difluoroethyl)benzene**.



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Caption: Workflow for the determination of physical properties.

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